Diginatigenin's Mechanism of Action in Cardiac Cells: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Diginatigenin*
CAS No.:	*559-57-9*
Cat. No.:	*B1252536*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diginatigenin is a cardenolide, a type of cardiac glycoside, a class of naturally derived compounds that have been used for centuries to treat heart conditions. While the general mechanism of action for cardiac glycosides is well-established, detailed quantitative data and specific signaling pathway modulations for each individual compound are crucial for targeted drug development and a deeper understanding of their therapeutic and toxic effects. This technical guide provides an in-depth overview of the core mechanism of action of **diginatigenin** in cardiac cells, drawing upon the broader knowledge of cardiac glycosides due to the limited availability of specific quantitative data for **diginatigenin** itself. The information presented herein is intended to serve as a foundational resource for researchers and professionals in the field of cardiovascular drug discovery.

Core Mechanism of Action: Inhibition of Na+/K+-ATPase

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The primary and most well-understood mechanism of action of cardiac glycosides, including by extension **diginatigenin**, is the inhibition of the Na+/K+-ATPase pump in the sarcolemma of cardiomyocytes.[1] This enzyme is responsible for maintaining the electrochemical gradients of sodium (Na+) and potassium (K+) ions across the cell membrane by actively transporting three Na+ ions out of the cell for every two K+ ions pumped in.[1]

The inhibition of the Na+/K+-ATPase by **diginatigenin** leads to a cascade of events:

- Increased Intracellular Sodium: The reduced activity of the pump results in an accumulation of intracellular Na+ ions.[1]
- Altered Na+/Ca2+ Exchanger (NCX) Activity: The increased intracellular Na+ concentration alters the electrochemical gradient for the Na+/Ca2+ exchanger (NCX). This reduces the efflux of calcium (Ca2+) from the cell and can even reverse the direction of the exchanger, leading to Ca2+ influx.
- Increased Intracellular Calcium: The net result is an increase in the intracellular Ca2+ concentration ([Ca2+]i).[1]
- Enhanced Sarcoplasmic Reticulum Ca2+ Load: The elevated cytosolic Ca2+ is taken up by the sarcoplasmic reticulum (SR) via the SERCA pump, leading to an increased Ca2+ load within the SR.
- Increased Cardiac Contractility (Inotropy): During subsequent action potentials, the larger SR Ca2+ store releases a greater amount of Ca2+, leading to a more forceful contraction of the myofilaments.[1] This positive inotropic effect is the basis for the therapeutic use of cardiac glycosides in heart failure.

Quantitative Data on Cardiac Glycoside Activity

Specific quantitative data for **diginatigenin** are scarce in publicly available literature. Therefore, this section presents data from closely related and extensively studied cardiac glycosides like digoxin and digitoxin to provide a comparative context for the expected potency and effects of **diginatigenin**.

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Table 1: Inhibition of Na+/K+-ATPase by Cardiac Glycosides

Compound	IC50 (μM)	Enzyme Source	Reference
Digoxin	2.69	Porcine cerebral cortex	[2]
Ouabain	0.22	Porcine cerebral cortex	[2]
Oleandrin	0.62	Porcine cerebral cortex	[2]
Oleandrigenin	1.23	Porcine cerebral cortex	[2]
Digoxin (high affinity)	0.025	Rat brain microsomes	[3]
Digoxin (low affinity)	130	Rat brain microsomes	[3]

Note: The IC50 values can vary depending on the tissue source of the enzyme and the specific experimental conditions.

Table 2: Effects of Cardiac Glycosides on Cardiac Contractility

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Compound	Concentration	Effect on Contractile Force	Preparation	Reference
Digoxin	4 x 10-7 M	+18% increase in developed force (with quinidine)	Ferret papillary muscle	[4]
Digitoxin	6 or 24 weeks administration	Increased isometrically developed force	Cat papillary muscle	[5]
Digoxin	0.01 - 50 µg/mL	Dose-dependent increase	Rabbit isolated heart	[6]
Digoxigenin	N/A	Positive inotropic effect enhanced by increased stimulation frequency	Guinea-pig left atria	[7]
Various Cardiac Glycosides	Dose-dependent	Positive inotropic effect	Guinea-pig papillary muscle	[8][9]

Table 3: Cytotoxicity of a **Diginatigenin** Derivative and Other Cardiac Glycosides

Compound	Cell Line	IC50 (µM)	Reference
Diginatigenin mono-digitoxoside	A549 (Lung carcinoma)	>70% inhibition at test concentration	[10]
Digoxin	H1299 (Lung cancer)	0.46	[11]
Digitoxin	HeLa (Cervical carcinoma)	2.34	[12]
Proscillaridin A	Human tumor cell lines	0.0064 - 0.076	[13]

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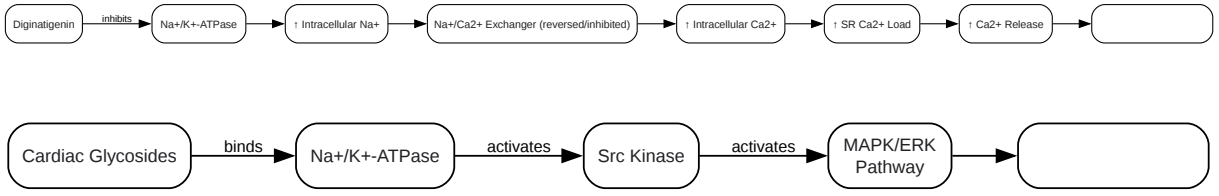
Signaling Pathways Modulated by Cardiac Glycosides

Beyond the primary mechanism of Na+/K+-ATPase inhibition, emerging evidence suggests that cardiac glycosides can modulate other intracellular signaling pathways, which may contribute to both their therapeutic and toxic effects.

Primary Inotropic Signaling Pathway

The canonical pathway leading to increased contractility is a direct consequence of Na+/K+-ATPase inhibition.



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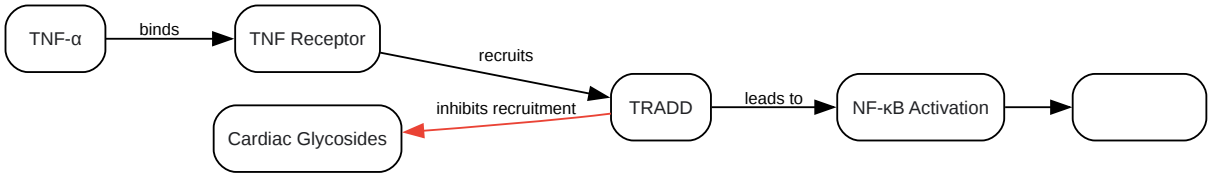

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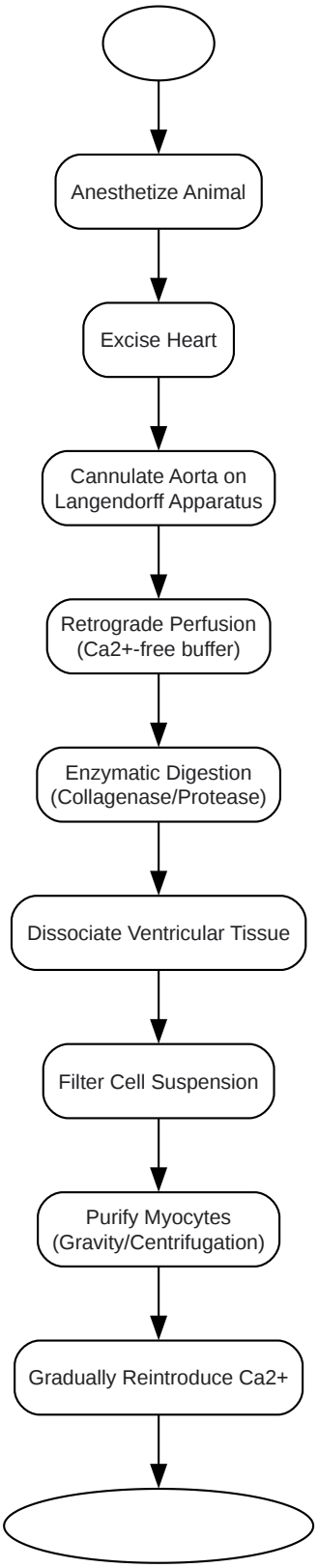

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